

An In-depth Technical Guide to the Solubility of Triethylenetetraminehexaacetic Acid (TTHA)

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Compound of Interest

Compound Name: TTHA

Cat. No.: B1216818

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Introduction

Triethylenetetraminehexaacetic acid (**TTHA**), a polyaminocarboxylic acid, is a powerful chelating agent known for its high affinity for a wide range of metal ions. Its molecular structure, featuring four amine groups and six carboxylic acid moieties, allows it to form stable, water-soluble complexes with metals, making it invaluable in various applications. These include analytical chemistry, industrial processes, and biomedical research, where it is used for metal ion sequestration, as a contrast agent in magnetic resonance imaging (MRI), and in drug delivery systems. Understanding the solubility of **TTHA** in different solvent systems is critical for its effective application, formulation, and for the development of new technologies.

This guide provides a comprehensive overview of the solubility of **TTHA** in both aqueous and organic solvents, details established experimental protocols for solubility determination, and presents logical workflows for its application.

Physicochemical Properties of TTHA

Property	Value
CAS Number	869-52-3[1][2]
Molecular Formula	C18H30N4O12[1][2]
Molecular Weight	494.45 g/mol [1][2]
Appearance	White to off-white crystalline powder[1][3]
Melting Point	232-233 °C (decomposes)[2]

Aqueous Solubility of TTHA

TTHA's structure, rich in polar carboxylic acid and amine groups, dictates its solubility behavior in aqueous media. The solubility is highly dependent on the pH of the solution due to the protonation and deprotonation of these functional groups.

In its neutral, free acid form, **TTHA** has limited solubility in pure water. However, its solubility dramatically increases in alkaline solutions. This is because the deprotonation of the carboxylic acid groups to form carboxylate anions enhances the molecule's interaction with polar water molecules.

Solvent System	Solubility	Temperature (°C)	Notes
Hot Water	Almost transparent solution	Not specified	Qualitative observation suggesting increased solubility with temperature.[2]
5% Alkaline Solution	Forms a colorless or pale yellowish solution	Not specified	Indicates high solubility upon salt formation.[1]
Water (Calculated)	Freely soluble (999 g/L)	25	This is a calculated value and likely represents the solubility of a salt form, not the free acid. [4]

The poor solubility of the free acid form under neutral or acidic conditions is a key consideration for formulation. To achieve high concentrations in aqueous solutions, **TTHA** is typically converted to one of its salt forms (e.g., hexasodium salt) by adding a base like sodium hydroxide.

Organic Solvent Solubility of TTHA

Due to its highly polar and ionic character, **TTHA** is generally poorly soluble in most non-polar and moderately polar organic solvents. Solvents like hexane, toluene, and chloroform are unsuitable for dissolving **TTHA**.

Quantitative data for the solubility of **TTHA** in common organic solvents is scarce in the literature, reflecting its limited compatibility. For practical applications requiring an organic medium, highly polar aprotic solvents may be considered, though solubility is still likely to be limited compared to alkaline aqueous solutions.

Solvent	Qualitative Solubility	Notes
Ethanol	Expected to be very low	Polar protic solvent, but less effective than water for highly charged molecules.
Methanol	Expected to be very low	Similar to ethanol.
Dimethyl Sulfoxide (DMSO)	Expected to be low to moderate	A strong polar aprotic solvent, often used for compounds with poor water solubility.[5][6]
Dimethylformamide (DMF)	Expected to be low to moderate	Another polar aprotic solvent that can be an alternative to DMSO.

For drug development and in vitro assays, stock solutions are often prepared in DMSO.[7][8] However, it is crucial to note that adding such a stock solution to an aqueous buffer can cause the compound to precipitate if its thermodynamic solubility limit is exceeded.[9]

Experimental Protocols for Solubility Determination

The most reliable and widely accepted method for determining the thermodynamic (equilibrium) solubility of a compound like **TTHA** is the shake-flask method.[9][10]

Protocol: Equilibrium Solubility Determination via Shake-Flask Method

1. Principle: An excess amount of the solid compound (**TTHA**) is agitated in the solvent of interest for a prolonged period until equilibrium is reached between the dissolved and undissolved solute. The concentration of the dissolved compound is then measured in the supernatant.

2. Materials and Equipment:

- Triethylenetetraminehexaacetic acid (**TTHA**), solid powder
- Solvent of interest (e.g., deionized water, pH 7.4 buffer, ethanol)

- Glass vials or flasks with airtight seals
- Orbital shaker or thermomixer with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another quantitative analysis method.

3. Procedure:

- Preparation: Add an excess amount of solid **TTHA** to a pre-labeled vial. The excess should be sufficient to ensure a saturated solution is formed and solid remains visible.^[9]
- Solvent Addition: Add a known volume of the desired solvent to the vial.
- Equilibration: Seal the vials tightly and place them in a shaker/thermomixer set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the mixture for a sufficient duration to reach equilibrium (typically 24 to 72 hours).^{[7][10]}
- Phase Separation: After equilibration, allow the suspension to settle. To separate the saturated solution from the excess solid, centrifuge the vials at high speed.^[10]
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant. For further purification, the collected supernatant can be passed through a syringe filter to remove any remaining microparticles.^{[8][11]}
- Quantification:
 - Prepare a series of standard solutions of **TTHA** with known concentrations.
 - Dilute the collected supernatant sample to a concentration that falls within the range of the standard curve.

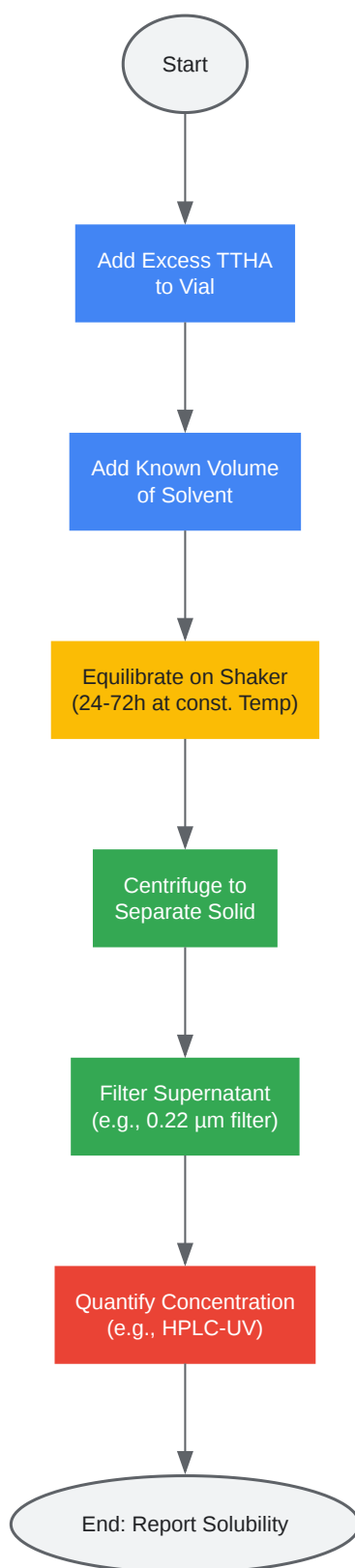
- Analyze the standard solutions and the diluted sample using a validated analytical method like HPLC-UV to determine the concentration of **TTHA** in the saturated solution.[\[10\]](#)

4. Data Reporting: The solubility is reported in units such as mg/mL, g/L, or mol/L at the specified temperature and in the specific solvent used.

Visualizations: Workflows and Logic

Experimental Workflow for Solubility Determination

The following diagram outlines the standard procedure for determining the equilibrium solubility of **TTHA** using the shake-flask method.

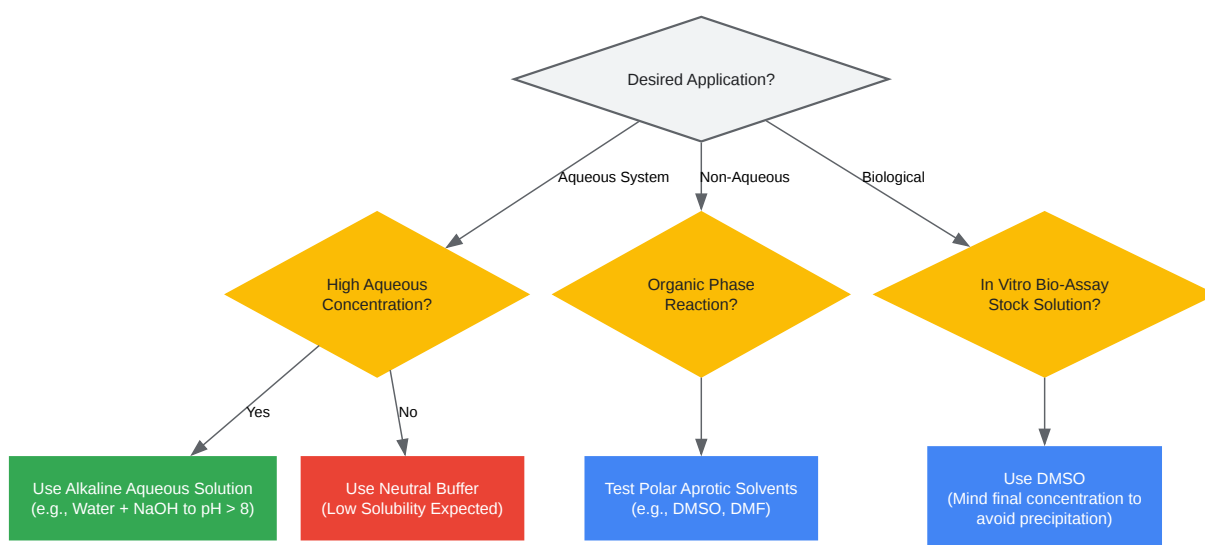


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Caption: Workflow for the Shake-Flask Solubility Assay.

Solvent Selection Logic for TTHA

This decision tree illustrates the logical process for selecting an appropriate solvent system for **TTHA** based on the desired application.



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